

# 6-Piperidinonicotinic acid safety, toxicity, and handling guidelines

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## Compound of Interest

Compound Name: 6-Piperidinonicotinic acid

Cat. No.: B057397

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## 6-Piperidinonicotinic Acid: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide and summary of publicly available safety information. It is not a substitute for a formal risk assessment or the advice of a qualified safety professional. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

## Introduction

**6-Piperidinonicotinic acid** (CAS No. 120800-50-2) is a heterocyclic compound incorporating both a piperidine and a nicotinic acid moiety.<sup>[1][2]</sup> Its structure suggests potential biological activity, making it a compound of interest in medicinal chemistry and pharmaceutical development.<sup>[1][2]</sup> This guide provides a consolidated overview of the available safety, toxicity, and handling information to ensure its safe use in a laboratory setting.

It is critical to note that specific quantitative toxicity data, such as LD50 or LC50 values, for **6-Piperidinonicotinic acid** are not readily available in the public domain. The toxicological information presented is primarily based on hazard classifications from Safety Data Sheets.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **6-Piperidinonicotinic acid** is provided below.

Property	Value	Source
CAS Number	120800-50-2	[1][2][3]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	206.24 g/mol	[1]
Appearance	Solid, crystalline powder (typical)	[4]
Melting Point	248 - 250 °C (decomposes)	[5]
Synonyms	6-(1-Piperidinyl)pyridine-3-carboxylic acid, 6-Piperidin-1-ylnicotinic acid, 3,4,5,6-Tetrahydro-2H-[1,2']Bipyridinyl-5'-carboxylic Acid	[1][2][3]

## Hazard Identification and Classification

**6-Piperidinonicotinic acid** is classified as a hazardous substance. The primary hazards are associated with its corrosive and irritant properties.

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage.
Serious Eye Damage	Category 1	H314: Causes severe skin burns and eye damage.
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation.

Source:[5]

One available Safety Data Sheet for the related compound 2-Piperidin-1-ylNicotinic acid also indicates that it is harmful by inhalation, in contact with skin, and if swallowed (Risk Phrases: 20/21/22).[6][7] While this is a different isomer, it suggests that caution should be exercised for all routes of exposure.

## Experimental Protocols Overview

Detailed experimental protocols for the toxicological assessment of **6-Piperidinonicotinic acid** are not publicly available. The hazard classifications provided by suppliers are based on standardized tests (e.g., OECD guidelines) or data from structurally similar compounds. These typically involve:

- Skin Corrosion/Irritation Studies: Application of the substance to the skin of laboratory animals (historically rabbits) or in vitro models using reconstructed human epidermis to assess the potential for irreversible skin damage.
- Serious Eye Damage/Irritation Studies: Instillation of the substance into the eyes of laboratory animals or use of in vitro alternatives to evaluate the potential for corneal and conjunctival damage.
- Acute Toxicity Studies: Administration of the substance to animals via oral, dermal, or inhalation routes to determine the dose that causes lethality in 50% of the test population (LD50/LC50). As stated, this data is not available for **6-Piperidinonicotinic acid**.

## Safe Handling and Storage

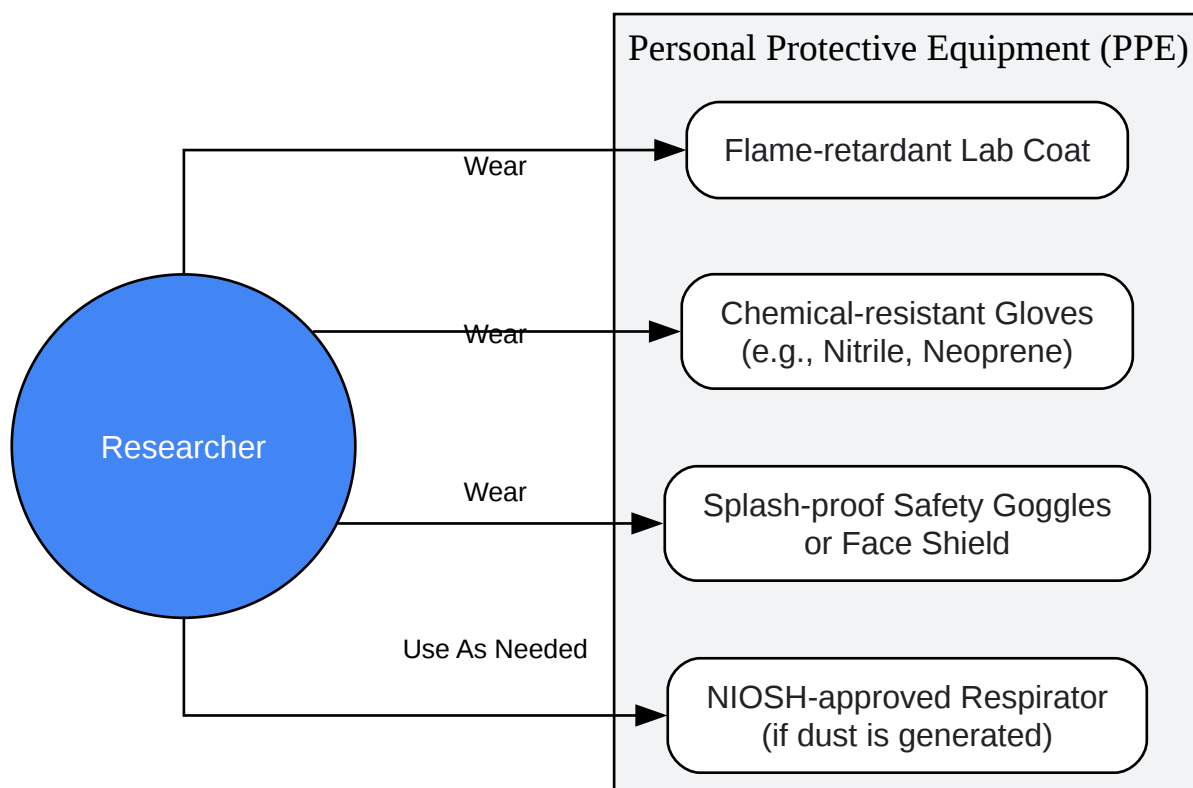
Adherence to strict safety protocols is mandatory when handling **6-Piperidinonicotinic acid**.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][8]
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the handling area.[2]

## Personal Protective Equipment (PPE)

The following diagram outlines the mandatory PPE for handling **6-Piperidinonicotinic acid**.

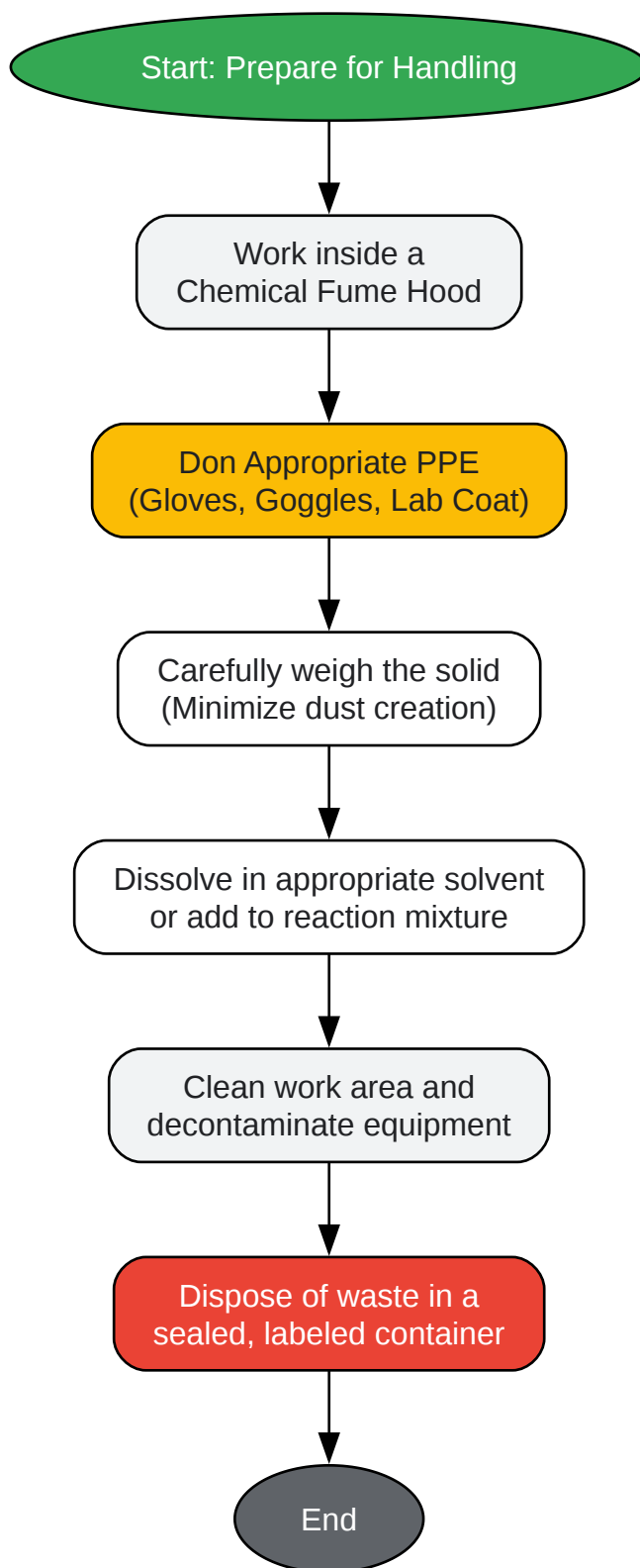


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Caption: Required Personal Protective Equipment for handling **6-Piperidinonicotinic acid**.

## Handling Procedures

The workflow for safely handling solid **6-Piperidinonicotinic acid** should minimize dust generation and prevent contact.



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Caption: Standard workflow for handling solid **6-Piperidinonicotinic acid**.

## Storage

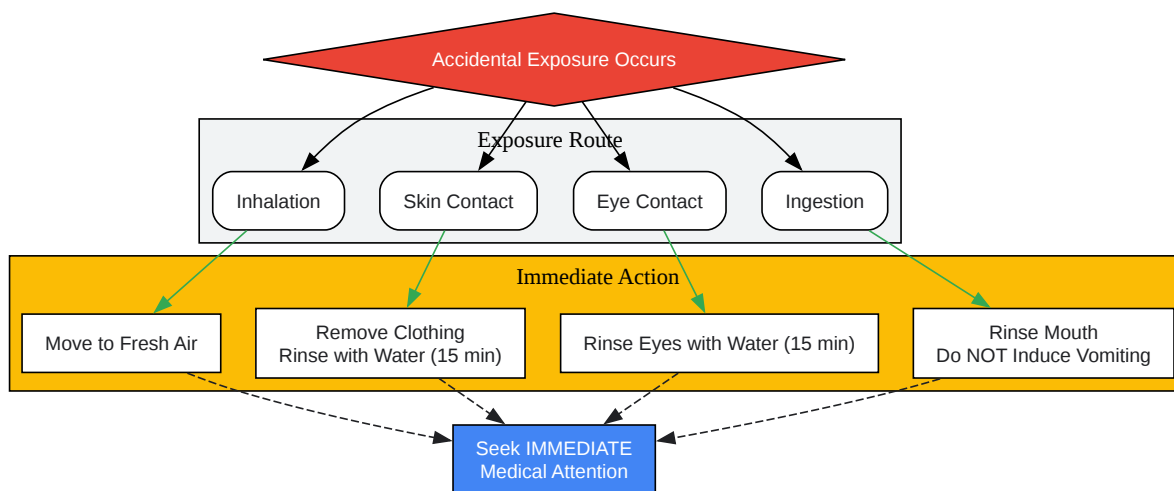
- Store in a cool, dry, well-ventilated place.[\[6\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

## Emergency Procedures and First Aid

Immediate action is required in case of accidental exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes. Seek immediate medical attention. <a href="#">[5]</a> <a href="#">[6]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist. <a href="#">[5]</a> <a href="#">[6]</a>
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. <a href="#">[5]</a> <a href="#">[6]</a>

The following diagram illustrates the logical flow for responding to an accidental exposure.



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Caption: Emergency response workflow for accidental exposure.

## Toxicological Information Summary

As previously noted, specific LD50/LC50 values are not available. The toxicological profile is based on GHS classifications.

- Acute Toxicity: While no quantitative data exists, hazard classifications for related compounds suggest it may be harmful if swallowed, inhaled, or in contact with skin.[6][7]
- Skin Corrosion/Irritation: Causes severe skin burns.[5]
- Serious Eye Damage/Irritation: Causes serious, potentially irreversible eye damage.[5]
- Respiratory Irritation: May cause irritation to the respiratory tract upon inhalation of dust.[5]
- Chronic Toxicity: No information was found regarding the long-term effects, carcinogenicity, mutagenicity, or reproductive toxicity of this compound.[6][7]

## Conclusion

**6-Piperidinonicotinic acid** is a hazardous chemical that must be handled with significant care. The primary risks are severe skin and eye damage and respiratory tract irritation. While comprehensive toxicological data is lacking, the available information mandates the use of stringent engineering controls, appropriate personal protective equipment, and cautious handling techniques. All personnel must be thoroughly familiar with the emergency procedures before working with this compound.

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